

# Quinoline-2-carbonitrile chemical structure and properties

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## Compound of Interest

Compound Name: *Quinoline-2-carbonitrile*

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## Quinoline-2-carbonitrile: A Comprehensive Technical Guide

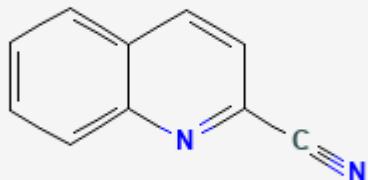
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, synthesis, and biological significance of **quinoline-2-carbonitrile**. It is designed to be a valuable resource for researchers and professionals in the fields of medicinal chemistry, chemical biology, and drug development.

## Chemical Structure and Properties

**Quinoline-2-carbonitrile**, also known as 2-cyanoquinoline or quinaldonitrile, is a heterocyclic aromatic compound. Its structure consists of a quinoline ring system with a nitrile group substituted at the 2-position.

Chemical Structure:



**Figure 1.** 2D and 3D structures of **Quinoline-2-carbonitrile**.

Table 1: Chemical Identifiers and Physical Properties

Property	Value
IUPAC Name	quinoline-2-carbonitrile[1]
Synonyms	2-Cyanoquinoline, Quinaldonitrile
CAS Number	1436-43-7[1]
Molecular Formula	C <sub>10</sub> H <sub>6</sub> N <sub>2</sub> [1]
Molecular Weight	154.17 g/mol [1]
Appearance	White to cream or yellow crystals or powder
Melting Point	93-96 °C[2]
Boiling Point	160 °C at 23 mmHg[2]
Solubility	Insoluble in water[1]
InChI Key	WDXARTMCIRVMAE-UHFFFAOYSA-N[2]
SMILES	N#CC1=CC=C2C=CC=CC2=N1[1]

## Spectroscopic Data

Detailed spectroscopic analysis is crucial for the identification and characterization of **quinoline-2-carbonitrile**.

Table 2: Spectroscopic Data

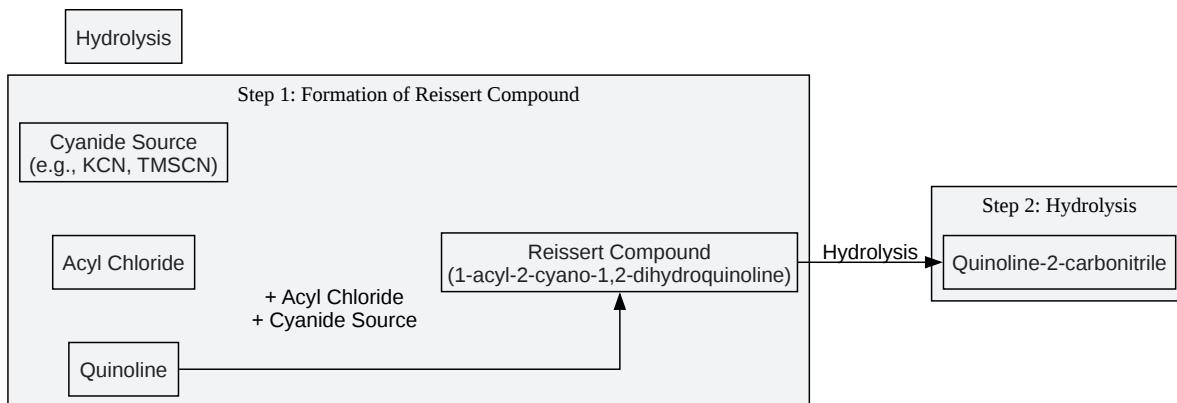
Technique	Key Peaks and Observations
<sup>1</sup> H NMR	Spectra available, detailed assignments pending further search.
<sup>13</sup> C NMR	Spectra available, detailed assignments pending further search.
FT-IR	Spectra of quinoline and its derivatives show characteristic peaks for C-H, C=C, and C=N stretching and bending vibrations.[3][4]
Mass Spectrometry	Molecular ion peak (M <sup>+</sup> ) at m/z = 154.

## Synthesis of Quinoline-2-carbonitrile

**Quinoline-2-carbonitrile** can be synthesized through several methods, with the Reissert and Sandmeyer reactions being the most prominent.

### Reissert Reaction

The Reissert reaction provides a versatile method for the synthesis of 2-substituted quinolines. [5] It involves the reaction of quinoline with an acyl chloride and a cyanide source.



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**Figure 2.** Generalized workflow for the Reissert reaction.

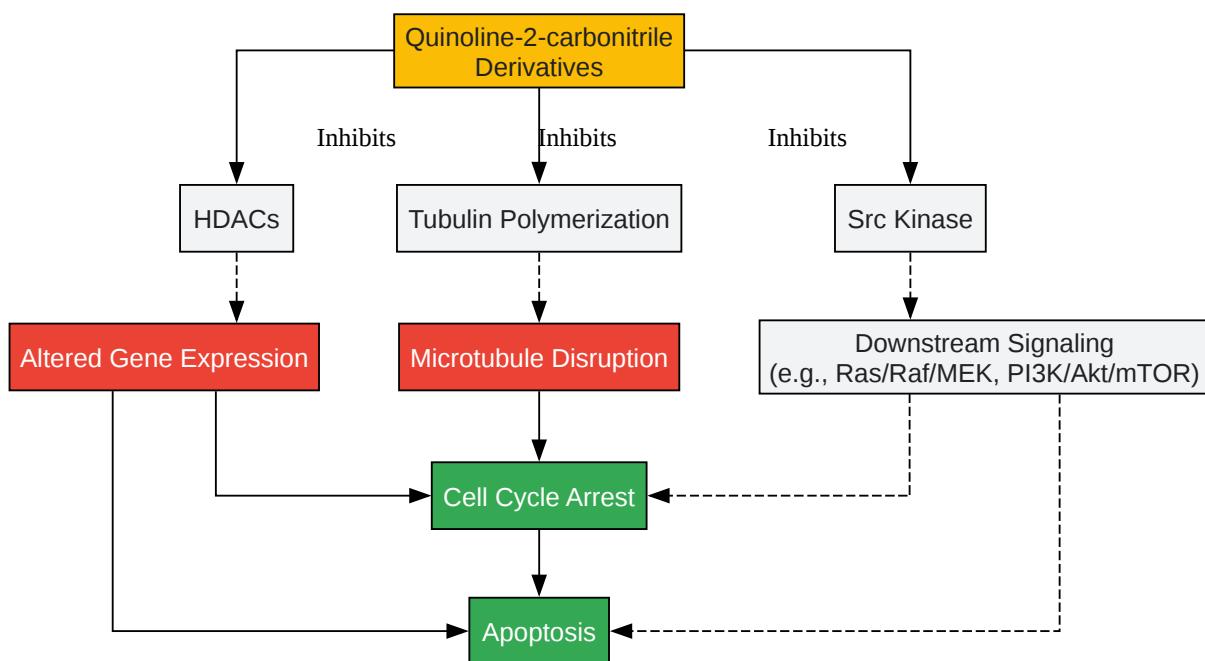
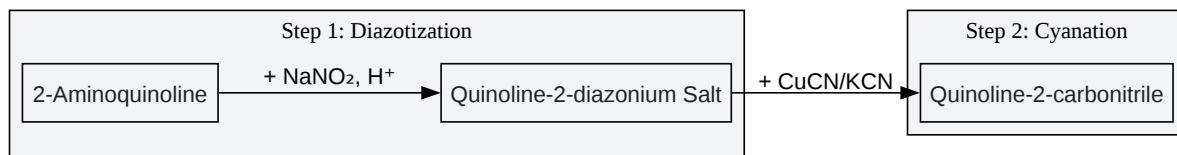
Experimental Protocol (Generalized Reissert Reaction):

- Formation of the Reissert Compound: To a solution of quinoline in a suitable solvent (e.g., dichloromethane), add an acyl chloride (e.g., benzoyl chloride) and a cyanide source (e.g., potassium cyanide in a two-phase system or trimethylsilyl cyanide).[6] The reaction is typically stirred at room temperature.
- Isolation of the Reissert Compound: After the reaction is complete, the Reissert compound is isolated through extraction and purification.
- Hydrolysis: The isolated Reissert compound is then hydrolyzed, often using acidic or basic conditions, to yield **quinoline-2-carbonitrile**.

## Sandmeyer Reaction

The Sandmeyer reaction is a well-established method for converting an aryl amine to an aryl nitrile.[7] In the context of **quinoline-2-carbonitrile** synthesis, this would typically involve the

diazotization of 2-aminoquinoline followed by reaction with a cyanide salt, often in the presence of a copper(I) catalyst.



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